

4'-Fluorobiphenyl-4-sulfonyl chloride molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Fluorobiphenyl-4-sulfonyl
chloride

Cat. No.: B046693

[Get Quote](#)

An In-depth Technical Guide to 4'-Fluorobiphenyl-4-sulfonyl chloride

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of the molecular structure and properties of **4'-Fluorobiphenyl-4-sulfonyl chloride**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Molecular Properties and Structure

4'-Fluorobiphenyl-4-sulfonyl chloride is a versatile compound valued for its reactivity, which is enhanced by the presence of a fluorine atom and a sulfonyl chloride functional group.^[1] This structure makes it an excellent electrophile for nucleophilic substitution reactions, facilitating the creation of complex molecules.^[1]

Quantitative Molecular Data

The fundamental properties of **4'-Fluorobiphenyl-4-sulfonyl chloride** are summarized in the table below, providing a clear reference for laboratory and research applications.

Property	Value
Molecular Formula	C12H8ClFO2S[1][2][3][4][5]
Molecular Weight	270.71 g/mol [1][2][3][4][5][6]
CAS Number	116748-66-4[1][3][4][5][6]
Appearance	White powder[1]
Melting Point	80-85 °C[4]
Boiling Point	372.9°C at 760 mmHg[7]
Flash Point	179.3°C[7]
InChI Key	CIDMHDJTWVMBIF-UHFFFAOYSA-N[2][4]
SMILES String	<chem>Fc1ccc(cc1)-c2ccc(cc2)S(Cl)(=O)=O</chem> [4]

Molecular Structure Visualization

The two-dimensional structure of **4'-Fluorobiphenyl-4-sulfonyl chloride** is depicted in the following diagram, illustrating the connectivity of the atoms.

Molecular structure of **4'-Fluorobiphenyl-4-sulfonyl chloride**.

Applications in Research and Development

4'-Fluorobiphenyl-4-sulfonyl chloride serves as a crucial building block in various scientific fields.

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of pharmaceuticals, including anti-cancer agents.[1]
- **Organic Synthesis:** The compound is utilized in the preparation of sulfonamides, which are important in the production of dyes and agrochemicals.[1]
- **Material Science:** It finds application in creating advanced materials like polymers and coatings, where it can enhance properties such as thermal stability and chemical resistance. [1]

Due to its versatile reactivity and the functional groups it can introduce, this compound is a valuable tool for chemists and material scientists aiming to develop novel and effective products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4'-Fluorobiphenyl-4-sulfonyl chloride, 97%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 3. calpaclab.com [calpaclab.com]
- 4. 4'-Fluorobiphenyl-4-sulfonyl chloride 95 116748-66-4 [sigmaaldrich.com]
- 5. 4'-Fluorobiphenyl-4-sulfonyl chloride 95 116748-66-4 [sigmaaldrich.com]
- 6. 4'- 氟联苯-4-磺酰氯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [4'-Fluorobiphenyl-4-sulfonyl chloride molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046693#4-fluorobiphenyl-4-sulfonyl-chloride-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com